

Application Notes and Protocols for Carminic Acid as an Analytical Reference Substance

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Compound of Interest

Compound Name: *Carminic acid*

Cat. No.: *B1180403*

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Introduction

Carminic acid is a naturally occurring red pigment belonging to the anthraquinone glycoside family.^{[1][2]} It is the primary coloring agent in cochineal extract, derived from the female scale insect *Dactylopius coccus*.^{[1][2][3][4]} Due to its vibrant and stable color, carminic acid is widely used in the food, cosmetic, and pharmaceutical industries.^[4] As a well-characterized compound, it also serves as a valuable analytical reference substance for qualitative and quantitative analyses in various research and development settings. These application notes provide detailed protocols for the use of carminic acid as a reference standard in common analytical techniques.

1. Physicochemical Properties

A summary of the key physicochemical properties of carminic acid is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₀ O ₁₃	[1]
Molecular Weight	492.39 g/mol	[2]
IUPAC Name	7-β-D-glucopyranosyl-3,5,6,8-tetrahydroxy-1-methyl-9,10-dioxo-9,10-dihydroanthracene-2-carboxylic acid	[1]
Appearance	Dark purplish-brown mass or bright red to dark red powder. [2]	[2]
Solubility	Soluble in water, ethanol, and alkaline solutions.[2]	[2]
CAS Number	1260-17-9	[1]

2. Analytical Applications and Protocols

Carminic acid is frequently used as a reference standard for method development, validation, and quality control. The following sections detail its application in High-Performance Liquid Chromatography (HPLC), Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy, and Mass Spectrometry (MS).

2.1. High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for the identification and quantification of carminic acid in various matrices.

Experimental Protocol: Quantification of Carminic Acid by HPLC

This protocol is adapted from methodologies for the analysis of carminic acid in food and beverage samples.[5]

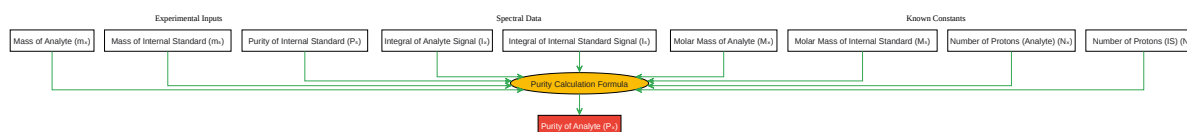
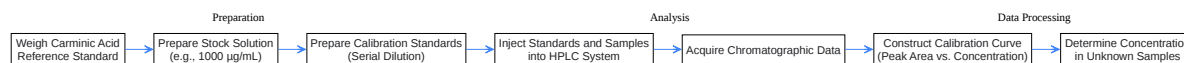
- Instrumentation:
 - High-Performance Liquid Chromatograph

- Photodiode Array (PDA) or UV-Vis Detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Reagents:
 - Carminic acid reference standard (≥90% purity)
 - Acetonitrile (HPLC grade)
 - Formic acid (analytical grade)
 - Methanol (HPLC grade)
 - Water (deionized or HPLC grade)
- Preparation of Standard Solutions:
 - Prepare a stock solution of carminic acid (e.g., 1000 µg/mL) by accurately weighing the reference standard and dissolving it in a suitable solvent such as methanol or a water/methanol mixture.
 - Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the mobile phase.
- Chromatographic Conditions:

Parameter	Condition
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient	0-20 min: 10-40% B 20-25 min: 40-10% B 25-30 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	280 nm and 496 nm
Injection Volume	10 µL

- Data Analysis:
 - Construct a calibration curve by plotting the peak area of the carminic acid standards against their known concentrations.
 - Determine the concentration of carminic acid in unknown samples by interpolating their peak areas from the calibration curve.

Workflow for HPLC Analysis of Carminic Acid



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